

An In-depth Technical Guide to Helvolinic Acid: Chemical Structure and Properties

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Compound of Interest

Compound Name: *Helvolinic acid*

Cat. No.: *B15622964*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Helvolinic acid, a member of the fusidane class of antibiotics, is a fungal metabolite with notable antibacterial properties. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **Helvolinic acid**. Detailed experimental methodologies for its isolation, characterization, and bioactivity assessment are presented, alongside a summary of available quantitative data. This document aims to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, drug discovery, and development.

Chemical Structure and Physicochemical Properties

Helvolinic acid is a tetracyclic triterpenoid derivative closely related to the more extensively studied helvolic acid. The core structure is based on a protostane skeleton. The definitive stereochemistry of the fusidane antibiotics, including **helvolinic acid**, has been subject to revision since their initial discovery. The currently accepted structure for helvolic acid features a C-6 acetoxy group, and this revised stereochemistry is understood to apply to **helvolinic acid** as well^[1].

The molecular formula for **Helvolinic acid** is $C_{31}H_{42}O_7$, and its structure is distinguished from helvolic acid by the absence of one of the acetyl groups.

Below is a visualization of the chemical structure of **Helvolinic acid**.



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Caption: Chemical structure of **Helvolinic acid**.

Physicochemical Data

Specific experimental data on the physicochemical properties of **Helvolinic acid** are not extensively reported in the literature. However, data for the closely related compound, helvolic acid, can provide an estimation.

Property	Helvolic Acid Data	Reference
Molecular Formula	C ₃₃ H ₄₄ O ₈	[2]
Molecular Weight	568.7 g/mol	[2]
Melting Point	215 °C	[3]
Boiling Point (estimated)	675.9 °C	
Density (estimated)	1.2 g/cm ³	
Solubility	Soluble in DMF, DMSO, and Ethanol. Slightly soluble in water.	[3]
pKa (predicted)	4.05 ± 0.41	[3]

Biological Activity

Helvolinic acid has demonstrated potent biological activity, particularly as an antibacterial agent.

Antibacterial Activity

Helvolinic acid exhibits strong inhibitory activity against Gram-positive bacteria. Notably, it has been shown to be highly effective against *Staphylococcus aureus*.

Organism	MIC Value (µg/mL)	Reference
<i>Staphylococcus aureus</i>	1	[4]
<i>Staphylococcus aureus</i>	6.25	
<i>Escherichia coli</i>	6.25	

For comparison, the parent compound, helvolic acid, has reported MIC values in the range of 3.13 to 32 µg/mL against various strains of *S. aureus* and other Gram-positive bacteria. The antibacterial effect of helvolic acid is described as bacteriostatic, and it has been observed to cause morphological changes to the bacterial cell wall. It is plausible that **Helvolinic acid** shares a similar mechanism of action.

Anticancer and Antiviral Activity

While the broader class of fusidane-type antibiotics has been investigated for various biological activities, specific data on the anticancer (IC₅₀ values) and antiviral (EC₅₀ values) activities of **Helvolinic acid** are not currently available in the public domain. Further research is warranted to explore the potential of **Helvolinic acid** in these therapeutic areas.

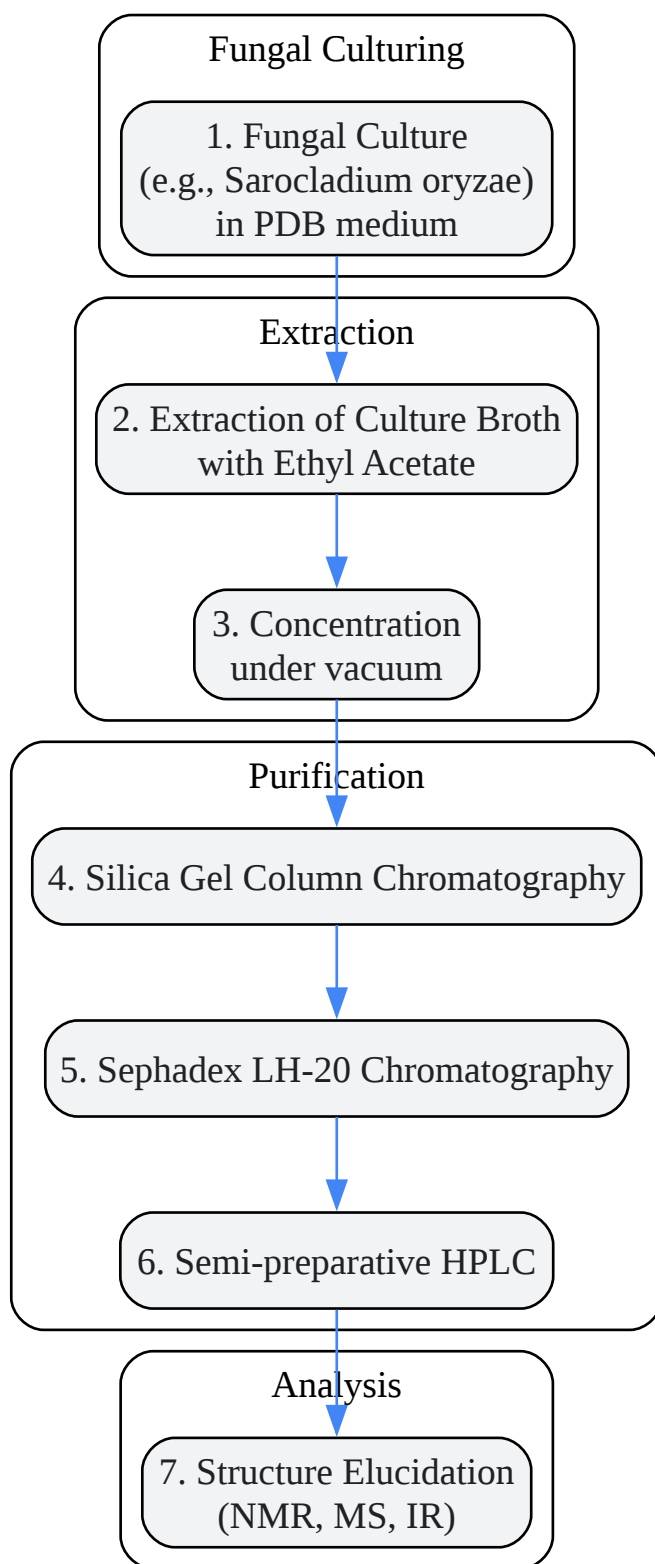
Mechanism of Action

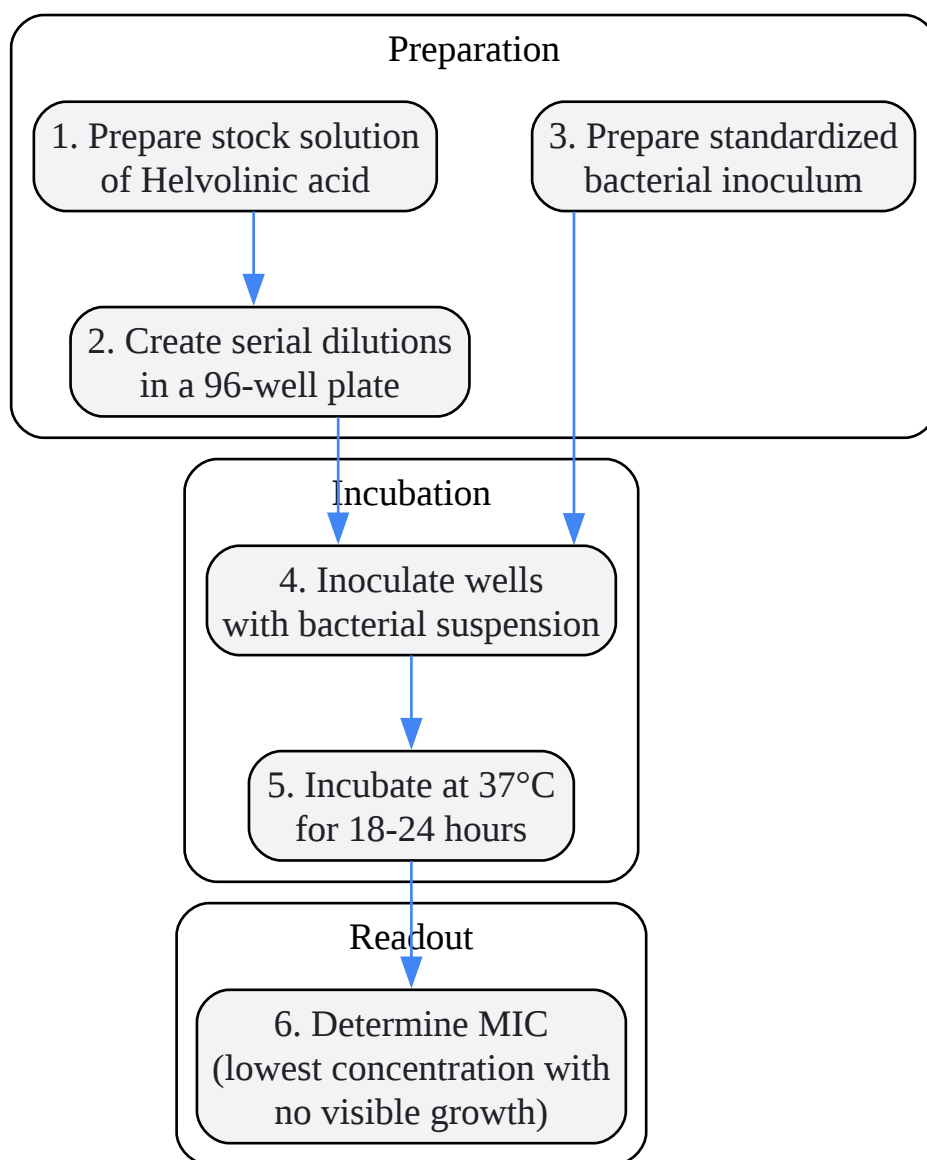
The precise mechanism of action for **Helvolinic acid** has not been explicitly elucidated. However, fusidane-type antibiotics, such as the closely related fusidic acid, are known to inhibit bacterial protein synthesis. They achieve this by binding to and inhibiting the function of elongation factor G (EF-G) on the ribosome, which is essential for the translocation step of protein synthesis. It is highly probable that **Helvolinic acid** shares this or a similar mechanism of action.

Experimental Protocols

Isolation and Purification of Helvolinic Acid from Fungal Culture

The following is a general workflow for the isolation and purification of **Helvolinic acid** from a fungal culture, based on methods reported for helvolic acid and its derivatives[2][4].





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